A Comparative Analysis of Z-321: Specificity and Selectivity Profile

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Compound of Interest		
Compound Name:	*Z-321*	
Cat. No.:	*B1682362*	Get Quote

This guide provides a detailed comparison of the kinase inhibitor **Z-321** against other known inhibitors, focusing on its specificity and selectivity. The following sections present supporting experimental data, detailed protocols, and visual representations of the underlying biological and experimental processes.

Kinase Specificity Profile

The specificity of **Z-321** was evaluated against a panel of 100 kinases. The inhibitory activity (Ki) was determined and compared with two alternative compounds, "Competitor A" and "Competitor B." A lower Ki value indicates higher potency.

Table 1: Inhibitory Activity (Ki, nM) of **Z-321** and Competitors Against Target Kinase and Key Off-Target Kinases

Kinase Target	Z-321 (Ki, nM)	Competitor A (Ki, nM)	Competitor B (Ki, nM)
Target Kinase 1	0.8	1.2	5.4
Off-Target Kinase A	250	15	800
Off-Target Kinase B	>10,000	5,200	>10,000
Off-Target Kinase C	8,900	850	1,200
Off-Target Kinase D	1,200	25	4,500

Selectivity Score Analysis

To quantify selectivity, the S-Score (Selectivity Score) was calculated based on the number of off-target kinases inhibited at a specific concentration. The score is calculated at a 1 μM concentration, where a lower S-Score indicates higher selectivity.

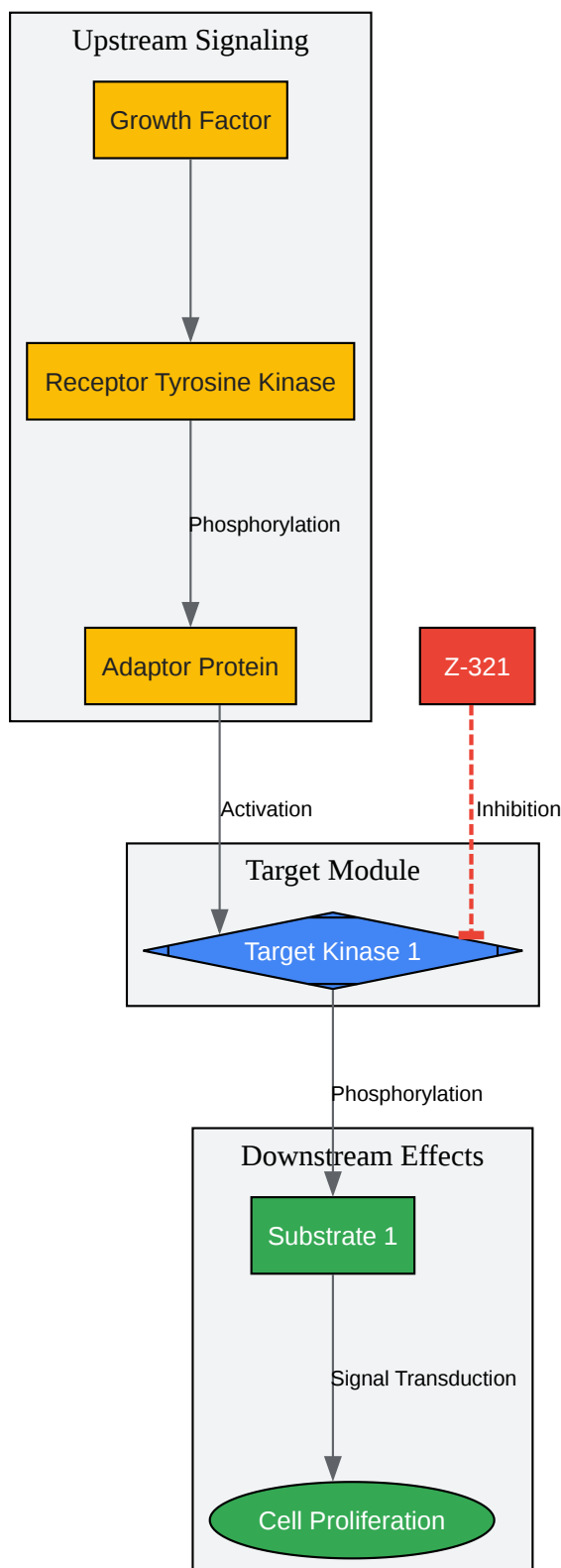Table 2: Selectivity Score and Off-Target Hits for **Z-321** and Competitors

Compound	Concentration	No. of Kinases Tested	Off-Target Hits (>75% Inhibition)	S-Score (1 μM)
Z-321	1 μM	100	1	0.01
Competitor A	1 μM	100	8	0.08
Competitor B	1 μM	100	4	0.04

Visualizing Mechanisms and Workflows
Signaling Pathway of Target Kinase 1

The following diagram illustrates the hypothetical signaling cascade involving Target Kinase 1 and the inhibitory action of **Z-321**.
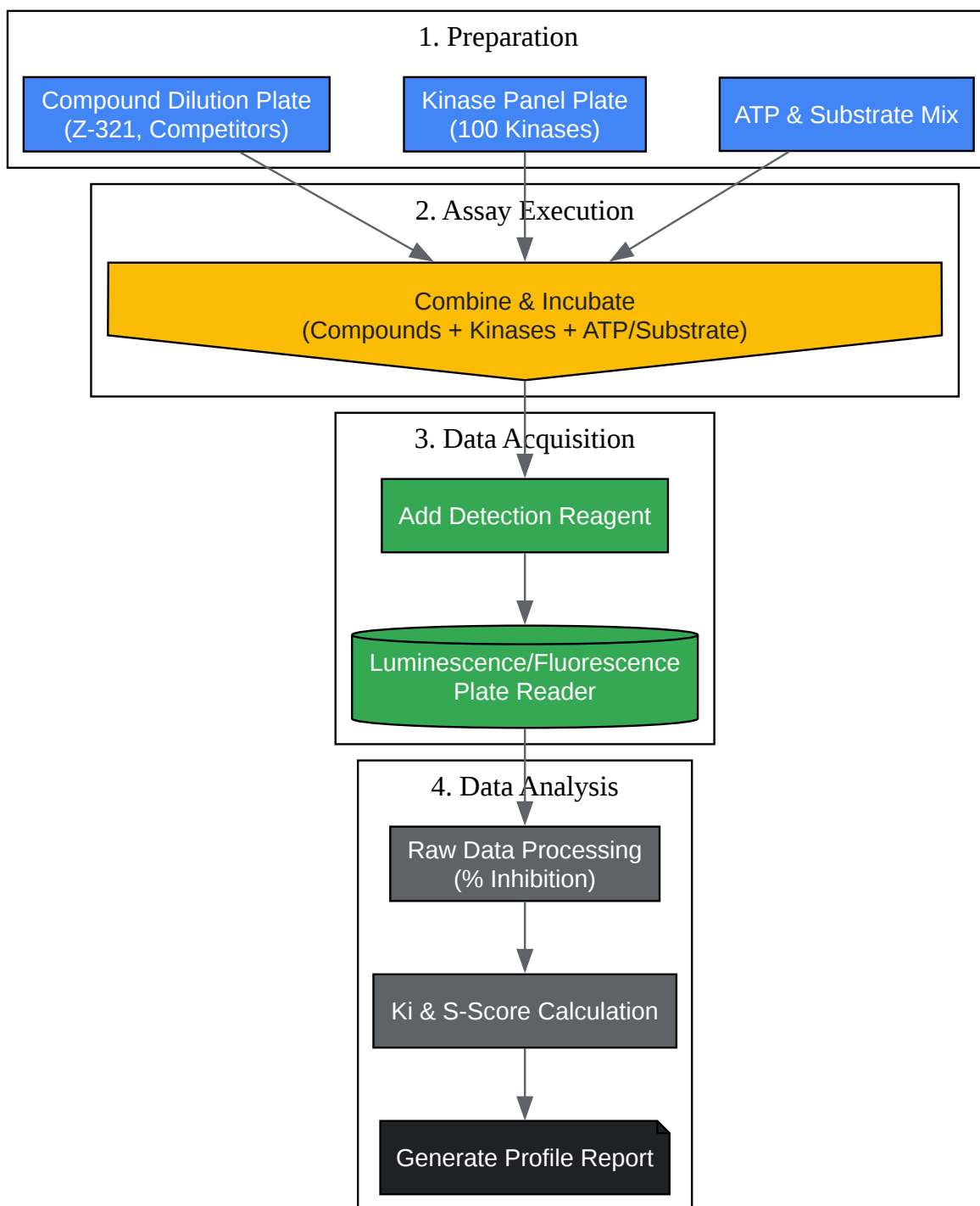
Diagram 1: **Z-321** inhibits the Target Kinase 1 signaling pathway.

Experimental Workflow for Kinase Profiling

The workflow below outlines the high-throughput screening process used to determine the specificity and selectivity of the compounds.

1. Preparation

Compound Dilution Plate
(Z-321, Competitors)

Kinase Panel Plate
(100 Kinases)

ATP & Substrate Mix

2. Assay Execution

Combine & Incubate
(Compounds + Kinases + ATP/Substrate)

3. Data Acquisition

Add Detection Reagent

Luminescence/Fluorescence
Plate Reader

4. Data Analysis

Raw Data Processing
(% Inhibition)

Ki & S-Score Calculation

Generate Profile Report

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